

# Potential industrial applications of 1,2-Propanediol, 2-acetate

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## Compound of Interest

Compound Name: 1,2-Propanediol, 2-acetate

Cat. No.: B3054843

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An In-depth Technical Guide to the Industrial Applications of **1,2-Propanediol, 2-acetate**

## Authored by a Senior Application Scientist Introduction: Unveiling the Versatility of 1,2-Propanediol, 2-acetate

**1,2-Propanediol, 2-acetate** (CAS No. 6214-01-3), also known as 2-Acetoxy-1-propanol or acetic acid, 2-hydroxy-1-methylethyl ester, is a bifunctional organic compound possessing both a hydroxyl and an acetate group.<sup>[1][2]</sup> This structural feature imparts unique chemical properties, positioning it as a highly versatile and valuable solvent and chemical intermediate in numerous industrial applications.<sup>[1]</sup> As a colorless, hygroscopic liquid, it is recognized for its role in formulations for coatings, inks, adhesives, and cleaning agents.<sup>[1]</sup> This guide provides a comprehensive technical overview of its core industrial applications, synthesis, and handling, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

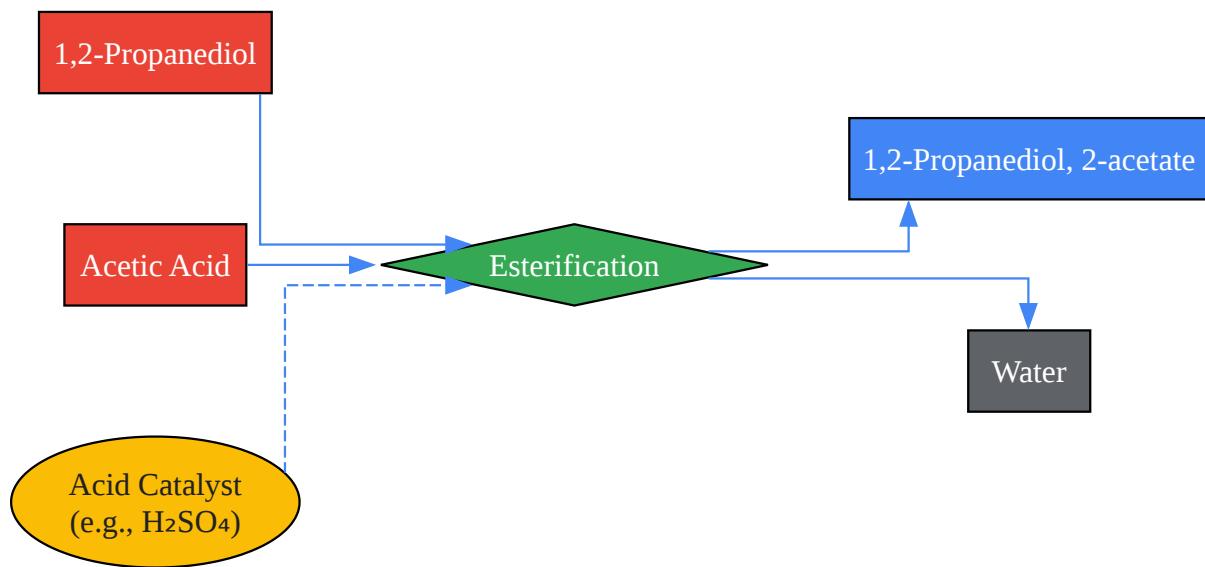
## Physicochemical Properties: A Foundation for Diverse Applications

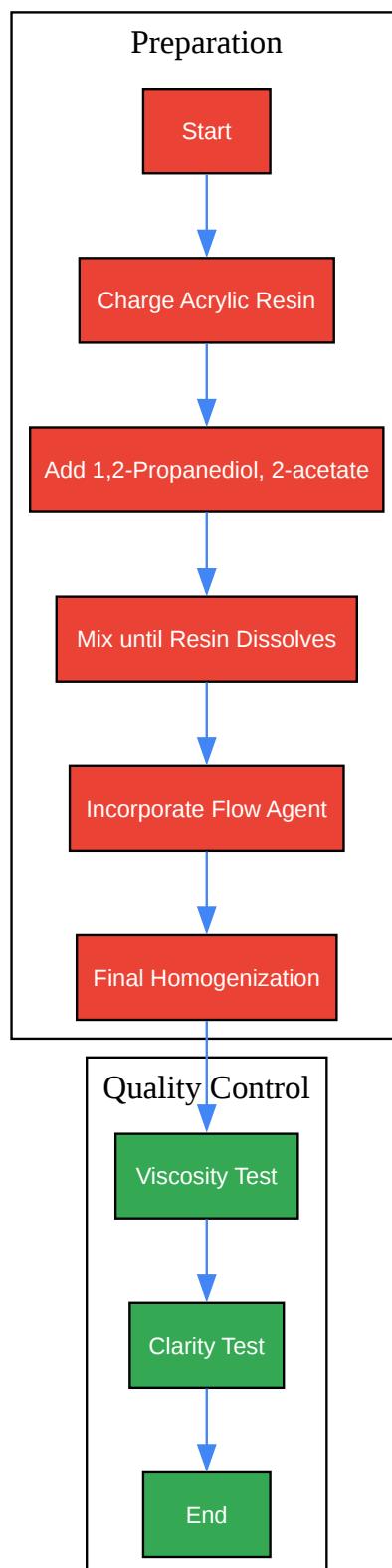
The utility of **1,2-Propanediol, 2-acetate** in various industrial processes is largely dictated by its distinct physical and chemical properties. A summary of these key characteristics is presented below.

| Property          | Value   | Source  |
|-------------------|---|---|
| Molecular Formula | C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>                               | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Weight  | 118.13 g/mol  | <a href="#">[2]</a> <a href="#">[4]</a>                     |
| CAS Number        | 6214-01-3   | <a href="#">[2]</a> <a href="#">[4]</a>                     |
| Appearance        | Colorless liquid  | <a href="#">[5]</a>   |
| Boiling Point     | 191°C at 760 mmHg   | <a href="#">[6]</a>   |
| Flash Point       | 77.5°C  | <a href="#">[6]</a>   |
| Density           | 1.05 g/cm <sup>3</sup>  | <a href="#">[6]</a>   |
| Solubility        | Soluble in organic solvents like acetone and methanol; miscible with water. | <a href="#">[1]</a> <a href="#">[5]</a>                     |
| Vapor Pressure    | 0.1 ± 0.8 mmHg at 25°C<br>(Predicted)                                       | <a href="#">[6]</a>   |

## Synthesis of 1,2-Propanediol, 2-acetate: A Look into its Formation

The industrial production of **1,2-Propanediol, 2-acetate** is primarily achieved through the esterification of 1,2-propanediol. The most common synthesis routes involve the acid-catalyzed reaction of 1,2-propanediol with acetic acid or through acetylation using acetic anhydride.[\[7\]](#) The direct esterification with acetic acid is a reversible reaction where the removal of water, a byproduct, is crucial to drive the equilibrium towards the formation of the desired product.[\[8\]](#)





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